

Technical Support Center: Troubleshooting Thifensulfuron-Induced Crop Injury

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Compound of Interest

Compound Name: Thifensulfuron

Cat. No.: B1222996

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address crop injury symptoms following the application of **Thifensulfuron**-methyl.

Frequently Asked Questions (FAQs)

Q1: What is **Thifensulfuron**-methyl and how does it work?

Thifensulfuron-methyl is a selective, post-emergence sulfonylurea herbicide used to control broadleaf weeds in various crops, including cereals and soybeans.[1] It works by inhibiting the acetolactate synthase (ALS) enzyme in susceptible plants.[2][3] This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine), which are essential for protein synthesis and plant growth.[2][3] Inhibition of the ALS enzyme leads to a cessation of cell division and growth in sensitive weeds, ultimately causing their death.

Q2: What are the typical symptoms of **Thifensulfuron** injury in crops?

Symptoms of **Thifensulfuron** injury are generally slow to develop, appearing 7 to 14 days after application.[4] Common symptoms across various crops include:

- **Stunting:** A general reduction in plant height and overall growth.
- **Chlorosis:** Yellowing of the leaves, particularly the newer growth, which may appear as a "yellow flash" in the whorl of corn.[5]

- **Necrosis:** Browning and death of plant tissue, following chlorosis.
- **Reddish or Purplish Veins:** A distinctive symptom, especially in soybeans, is the appearance of red or purple discoloration of the leaf veins.[\[6\]](#)
- **Malformed Growth:** In corn, leaves may fail to unfurl properly, leading to a "buggy-whipping" appearance, and brace roots may be malformed.[\[7\]](#)[\[8\]](#) In wheat, late applications can cause twisted flag leaves and abnormal head development.[\[9\]](#)

Q3: What factors can increase the risk of crop injury from **Thifensulfuron**?

Several factors can enhance the phytotoxicity of **Thifensulfuron** and increase the likelihood of crop injury:

- **Environmental Conditions:** High temperatures and high relative humidity can increase herbicide uptake and the potential for injury.[\[2\]](#)[\[6\]](#)[\[10\]](#) Conversely, cold, wet conditions can also stress the crop and make it more susceptible to injury.[\[1\]](#)
- **Soil Properties:** Soil pH can significantly affect the persistence and availability of sulfonylurea herbicides. Higher soil pH (above 6.8) can slow the degradation of **Thifensulfuron**, increasing the risk of carryover injury to subsequent sensitive crops.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Crop Growth Stage:** The susceptibility of crops to **Thifensulfuron** injury can vary with the growth stage at the time of application. For instance, wheat is at a higher risk of injury when treated at the 2 to 5-leaf stage.[\[1\]](#)
- **Tank Mixtures:** Co-application of **Thifensulfuron** with certain other pesticides, particularly organophosphate or carbamate insecticides, can lead to a synergistic increase in crop injury.[\[13\]](#)[\[14\]](#)
- **Adjuvants:** The addition of surfactants or other adjuvants can increase the absorption of **Thifensulfuron**, which enhances weed control but can also increase the potential for crop injury.[\[15\]](#)

Troubleshooting Guides

Scenario 1: You observe stunting and yellowing in your crop a week after **Thifensulfuron** application.

- Confirm Symptoms: Carefully observe the pattern and specific symptoms of the injury. Is the injury uniform across the field, or is it patchy? Are the newest leaves most affected? Do you see the characteristic reddish or purplish veins (in soybeans)?
- Review Application Records:
 - Rate: Was the correct application rate of **Thifensulfuron** used for the specific crop and growth stage?
 - Tank Mix: Were any other herbicides, insecticides, or fungicides included in the tank mix? Certain combinations can increase phytotoxicity.[\[13\]](#)[\[14\]](#)
 - Adjuvants: What adjuvants were used, and at what concentration?
- Assess Environmental Conditions: Review the weather data for the period during and immediately following the application. High temperatures and humidity can increase herbicide uptake and potential for injury.[\[2\]](#)[\[6\]](#)[\[10\]](#)
- Evaluate Crop Stress: Was the crop under any stress (e.g., drought, waterlogged soil, nutrient deficiency, insect damage) at the time of application? Stressed crops are more susceptible to herbicide injury.[\[1\]](#)
- Collect Samples for Analysis (Optional but Recommended): If the cause is still unclear or for documentation purposes, collect soil and plant tissue samples from both the affected and unaffected areas for residue analysis.

Scenario 2: A rotational crop planted in a field previously treated with **Thifensulfuron** is showing injury symptoms.

- Identify Carryover Potential: **Thifensulfuron** persistence in the soil is influenced by soil pH, moisture, and temperature.[\[10\]](#)[\[11\]](#)[\[12\]](#) Dry conditions and high soil pH can slow its degradation, leading to carryover.

- Conduct a Soil Bioassay: This is a simple and effective method to determine if herbicide residues are present at levels that can harm sensitive crops.[3][16]
- Soil and Tissue Analysis: For a quantitative assessment, send soil samples from the affected area to a laboratory for herbicide residue analysis.[3] Plant tissue from the injured rotational crop can also be analyzed.

Data Presentation

Table 1: Factors Influencing **Thifensulfuron** Crop Injury

Factor	Condition Increasing Injury Risk	Impact
Application Rate	Exceeding the label-recommended rate for the specific crop.	Direct increase in phytotoxicity.
Crop Growth Stage	Application outside the recommended window (e.g., 2-5 leaf stage in wheat).[1]	Increased susceptibility of the crop.
Temperature	High temperatures (e.g., exceeding 28°C or 80°F).[17]	Increased herbicide uptake and metabolic stress on the plant.
Relative Humidity	High humidity (e.g., 80-92%). [10]	Slower drying of spray droplets, leading to increased absorption.
Soil pH	High pH (>6.8) for carryover; extremes in pH can stress crops.[10][11][12]	Reduced herbicide degradation in soil, leading to persistence.
Tank Mixes	Co-application with organophosphate or carbamate insecticides.[14]	Synergistic phytotoxic effect.
Adjuvants	Addition of non-ionic surfactants or crop oil concentrates.	Enhanced herbicide uptake by the crop.
Crop Stress	Drought, water-logging, nutrient deficiency, disease, or insect damage.[1]	Reduced ability of the crop to metabolize the herbicide.

Table 2: **Thifensulfuron** Application Rates and Observed Crop Injury

Crop	Thifensulfuron Rate (g a.i./ha)	Tank Mix Partner(s)	Observed Injury
Soybean	6 and 12	None	Up to 5% injury.
Soybean	6 and 12	Non-ionic surfactant + UAN	Up to 24% injury.
Soybean	Not specified	Organophosphate or carbamate insecticides	40-82% leaf surface injury. [14]
Sweet Corn (sensitive hybrids)	6	-	21-98% yield reduction. [18]
Sweet Corn (sensitive hybrids)	12	-	51-98% yield reduction. [18]
Wheat	Not specified	Dichlorprop/2,4-D ester	Minor visual injury and up to 14% yield reduction in fall applications. [19]

Experimental Protocols

1. Soil Bioassay for Herbicide Residue Detection

Objective: To determine if **Thifensulfuron** residues in the soil are at a concentration high enough to injure a sensitive rotational crop.

Methodology:

- Sample Collection:
 - Collect representative soil samples from the top 2-4 inches of the field in question.[\[3\]](#)[\[16\]](#)
 - Take separate composite samples from areas with suspected high concentrations (e.g., sprayer overlaps, headlands) and areas of normal application.
 - Collect a control soil sample from an area known to be free of **Thifensulfuron** residue.

- Potting and Planting:
 - Fill several pots (3-4 inch diameter) with soil from each sampled area and the control soil.
 - Plant seeds of a sensitive indicator species. For sulfonylurea herbicides like **Thifensulfuron**, tomato, cucumber, or spinach are good choices.[\[3\]](#)[\[16\]](#) Also plant the intended rotational crop.
- Growth and Observation:
 - Place the pots in a greenhouse or a sunny location with consistent watering.
 - Observe the plants for 3 weeks after germination.[\[3\]](#)
- Evaluation:
 - Compare the growth of plants in the field soil to those in the control soil.
 - Look for symptoms of herbicide injury such as stunting, chlorosis (yellowing), and root malformation.[\[3\]](#)

2. Plant Tissue and Soil Analysis for Herbicide Residue

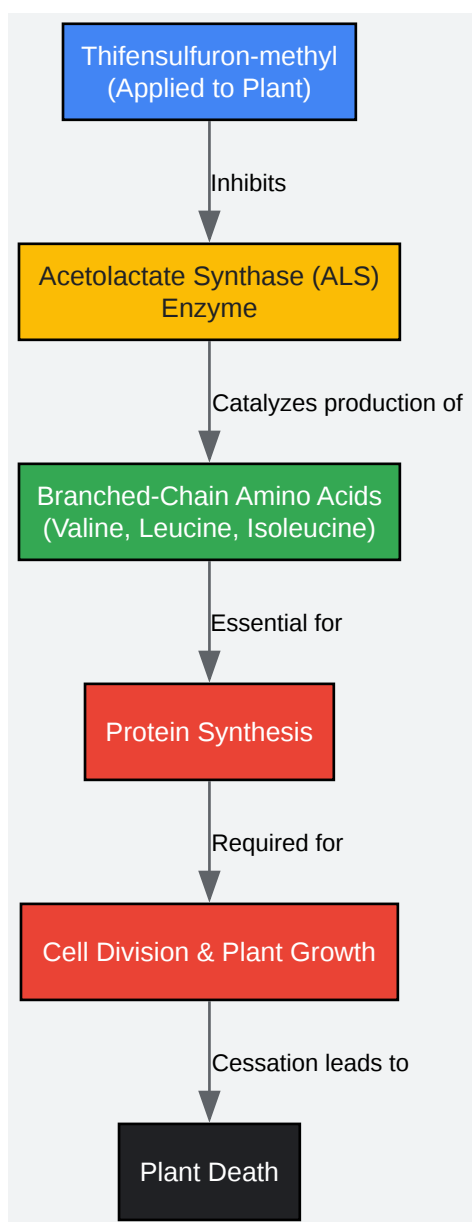
Objective: To quantitatively measure the concentration of **Thifensulfuron**-methyl in plant tissue and soil samples.

Methodology:

- Sample Collection:
 - Plant Tissue: Collect 15-20 whole above-ground plants from both the injured and a nearby unaffected area.
 - Soil: Take 15-20 soil cores from the top 2-4 inches in the root zone of the collected plants in both affected and unaffected areas.
- Sample Handling and Shipping:

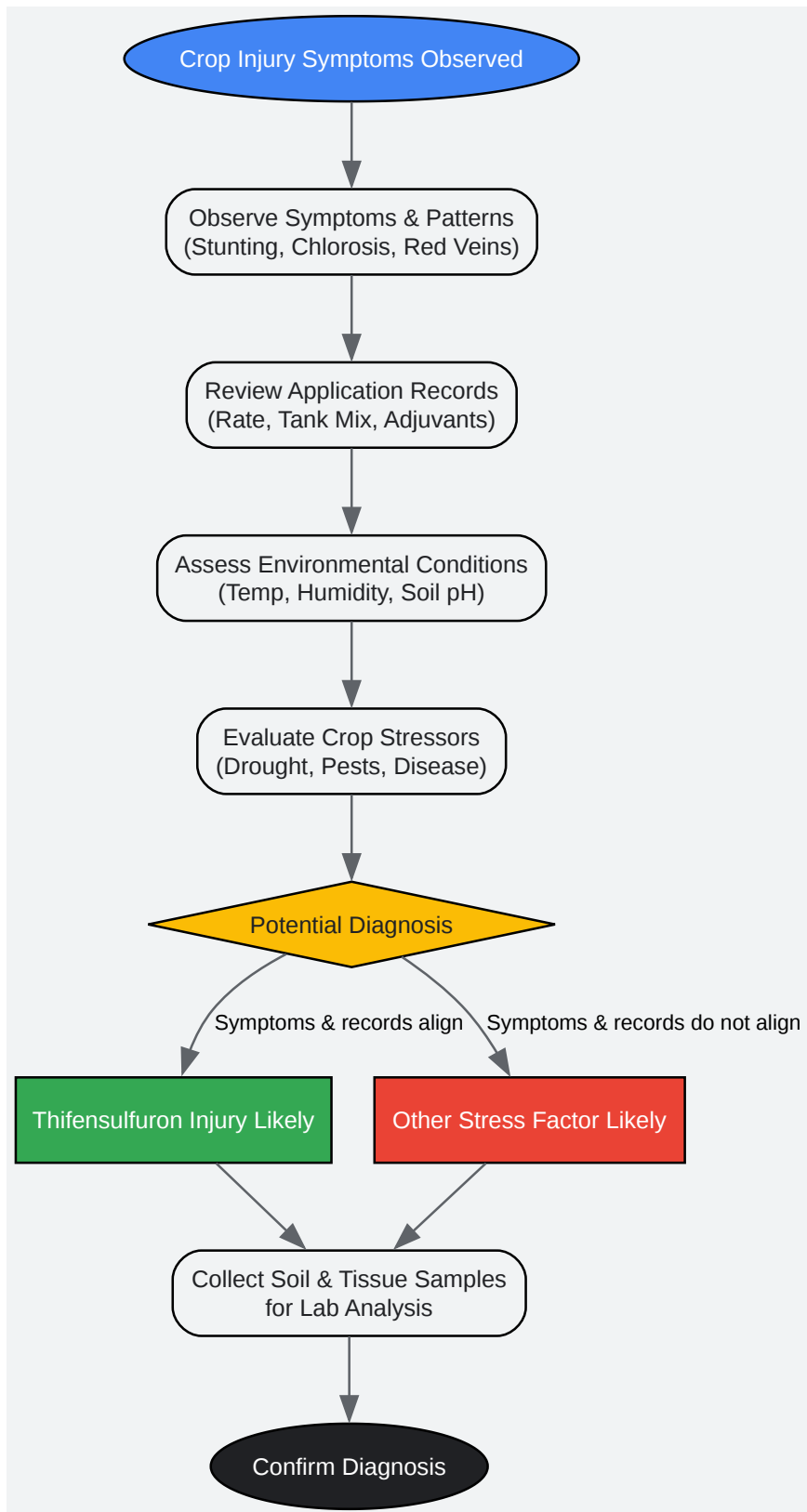
- Place plant and soil samples in separate, clearly labeled paper bags.
- Keep the samples cool and ship them overnight to a qualified analytical laboratory.
- Laboratory Analysis:
 - The laboratory will perform an extraction and analysis using methods such as High-Performance Liquid Chromatography (HPLC) to determine the concentration of **Thifensulfuron-methyl**.

Visualizations



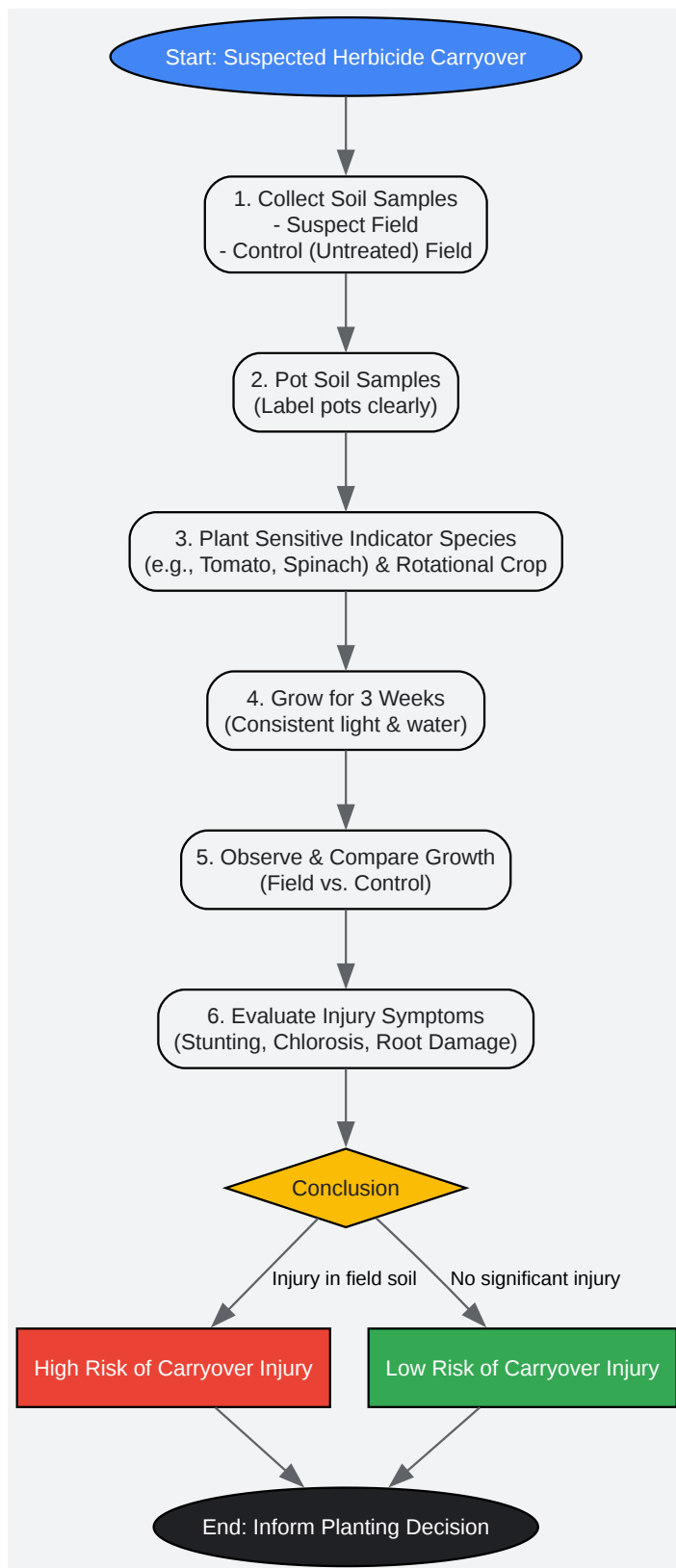
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Caption: **Thifensulfuron-methyl's** mode of action via inhibition of the ALS enzyme.



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Caption: A logical workflow for troubleshooting crop injury after **Thifensulfuron** application.



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Caption: Experimental workflow for a soil bioassay to detect herbicide residues.

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